Preparation of pharmaceutical intermediates using diazepane propanoates

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Compound of Interest

Compound Name:	*Methyl 3-(4-methyl-1,4-diazepan-1-yl)propanoate*
CAS No.:	*91346-68-8*
Cat. No.:	*B1359885*

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Abstract

The 1,4-diazepane (homopiperazine) moiety represents a "privileged scaffold" in medicinal chemistry, appearing in high-profile orexin receptor antagonists (e.g., Suvorexant) and various CNS-active agents. This Application Note details the robust synthesis of Ethyl 3-(1,4-diazepan-1-yl)propanoate, a versatile bifunctional building block. Unlike direct alkylation methods that suffer from poor selectivity (mono- vs. bis-alkylation), this protocol utilizes a protecting-group strategy to ensure high regiochemical fidelity. We further explore the utility of this intermediate in generating bicyclic lactams and PROTAC linkers.

Strategic Context: The Diazepane Advantage

Seven-membered nitrogen heterocycles offer unique conformational properties compared to their six-membered counterparts (piperazines). The 1,4-diazepane ring adopts a twisted chair-boat conformation, allowing attached pharmacophores to explore distinct chemical space.

The diazepane propanoate derivative is particularly valuable because it provides two orthogonal handles for diversification:

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- The Secondary Amine (

  ): Available for amidation, reductive amination, or

  reactions.

- The Propanoate Ester (

  -arm): A masked carboxylic acid suitable for cyclization (to form bicyclic lactams) or hydrolysis to create linker acids for bivalent ligands.

Experimental Protocol: Synthesis of Ethyl 3-(1,4-diazepan-1-yl)propanoate

Methodological Rationale

Direct Michael addition of homopiperazine to ethyl acrylate often yields a statistical mixture of unreacted starting material (15%), mono-adduct (50%), and bis-adduct (35%). To meet pharmaceutical purity standards (>98%), we employ a Mono-Boc Protection Strategy.

Workflow Visualization



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Figure 1: Step-wise synthetic workflow for the regioselective synthesis of the target intermediate.

Detailed Procedure

Step 1: Regioselective Mono-Boc Protection Objective: Block one nitrogen to prevent bis-alkylation in the subsequent step.

- Dissolution: Dissolve 1,4-diazepane (10.0 g, 100 mmol, 1.0 equiv) in DCM (100 mL). Cool to 0°C in an ice bath.

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- Addition: Dissolve

  (10.9 g, 50 mmol, 0.5 equiv) in DCM (50 mL). Add this solution dropwise to the amine over 2 hours.

  - Critical Note: The slow addition and use of excess diamine (2:1 ratio) are vital to minimize di-Boc formation.

- Workup: Warm to RT and stir for 12 h. Wash the organic layer with water (

  mL) to remove excess unsubstituted diazepane. The organic layer contains the mono-Boc product and minimal di-Boc.

- Purification: Dry (

) and concentrate. If necessary, purify via flash column chromatography (MeOH/DCM 1:9) to yield tert-butyl 1,4-diazepane-1-carboxylate as a colorless oil.

Step 2: Aza-Michael Addition Objective: Install the propanoate arm.

- Reaction: Dissolve tert-butyl 1,4-diazepane-1-carboxylate (5.0 g, 25 mmol) in Ethanol (50 mL).
- Reagent: Add Ethyl Acrylate (3.0 g, 30 mmol, 1.2 equiv) dropwise at RT.
- Kinetics: Stir at RT for 16 hours. Monitor by TLC (stain with Ninhydrin; secondary amine spot disappears).
- Isolation: Concentrate under reduced pressure to remove ethanol and excess acrylate. The residue is typically pure enough (>95%) for the next step.

Step 3: Deprotection (Salt Formation) Objective: Reveal the secondary amine for downstream library synthesis.

- Acidolysis: Dissolve the intermediate from Step 2 in 1,4-Dioxane (20 mL). Add 4M HCl in Dioxane (20 mL) at 0°C.
- Precipitation: Stir at RT for 4 hours. The product, ethyl 3-(1,4-diazepan-1-yl)propanoate dihydrochloride, will precipitate as a white hygroscopic solid.

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- Collection: Filter under nitrogen (to prevent moisture absorption), wash with diethyl ether, and dry under vacuum.

Analytical Data & Validation

Table 1: Physico-chemical Specifications

Parameter	Specification	Observation/Notes
Appearance	White crystalline solid (HCl salt)	Hygroscopic; store in desiccator.
NMR (DMSO-)	4.10 (q, 2H), 3.2-3.6 (m, 8H), 2.8 (t, 2H), 2.1 (m, 2H)	Characteristic diazepane multiplets at 3.2-3.6 ppm; Ethyl ester quartet distinct at 4.1 ppm.[1][2]
Mass Spec (ESI)		Matches calculated mass for free base ( ).
Purity (HPLC)	(a/a)	Impurity: Trace homopiperazine (<0.5%) if workup in Step 1 was inefficient.

Application: Cyclization to Bicyclic Lactams

The true value of this intermediate lies in its ability to form 1,4-diazabicyclo[5.4.0]undecan-5-ones (fused bicyclic systems) or to serve as a linker.

Mechanism of Intramolecular Cyclization: When the secondary amine is acylated with a chloroacetyl chloride and subsequently treated with base, the nitrogen of the propanoate arm can attack the electrophile, or conversely, the ester can be attacked by a pendant amine.

Below is a pathway for converting our intermediate into a Diazepino-indolone scaffold (common in CNS drug discovery).

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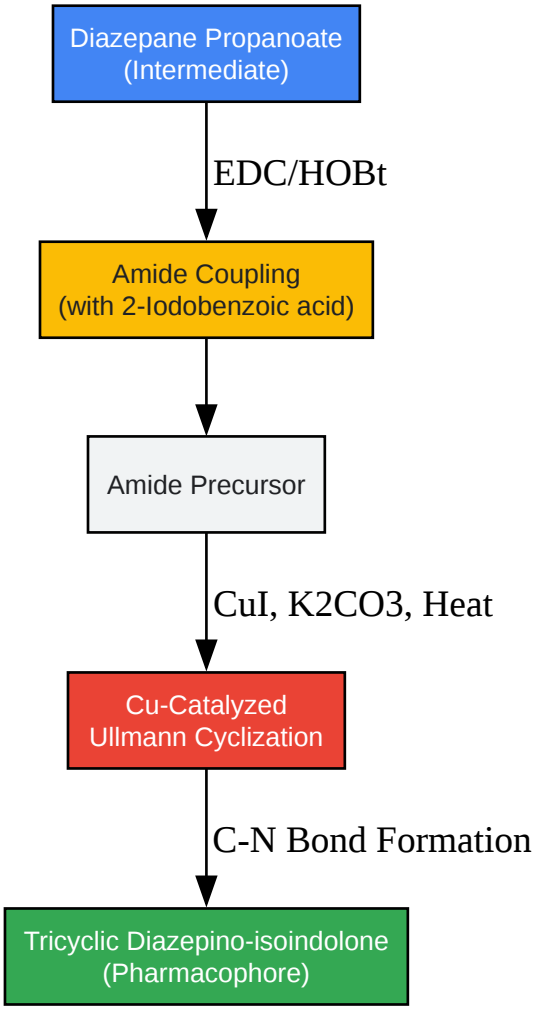

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Figure 2: Application of the propanoate intermediate in synthesizing tricyclic CNS-active scaffolds.

Troubleshooting & Critical Parameters

- Bis-Alkylation Control:
  - Symptom:[3][4][5][6][7][8] Presence of a spot with higher

    in Step 2 or complex NMR in the aliphatic region.
  - Fix: Ensure the Boc-protection step uses a 2:1 excess of diazepane to

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. Do not attempt to purify the bis-adduct from the mono-adduct by distillation; column chromatography is required.

- Hygroscopicity:
  - The HCl salt of the final product is extremely hygroscopic. For long-term storage, convert to the fumarate or oxalate salt, which are often non-hygroscopic crystalline solids.
- Ester Hydrolysis:
  - Avoid strong aqueous bases during the workup of the free base form of the propanoate, as the ethyl ester is susceptible to hydrolysis, leading to the zwitterionic amino acid which is difficult to extract from water.

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- To cite this document: BenchChem. [Preparation of pharmaceutical intermediates using diazepane propanoates]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359885/docs#preparation-of-pharmaceutical-intermediates-using-diazepane-propanoates]

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